

Technical Guide: L-Serine- $^{13}\text{C}_3$, ^{15}N in High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name: L-Serine - $^{13}\text{C}_3$, ^{15}N

CAS No.: 202407-34-9

Cat. No.: B569087

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Precision Quantitation and Metabolic Flux Analysis of the Serine Node

Executive Summary

In the landscape of quantitative proteomics and metabolomics, L-Serine- $^{13}\text{C}_3$, ^{15}N represents a "gold standard" stable isotope-labeled internal standard (SIL-IS). Its utility extends beyond simple normalization; it is a critical probe for interrogating One-Carbon metabolism and the serine-glycine-folate axis.

This guide deconstructs the physicochemical properties of this isotopologue, specifically its mass shift (

) behavior in mass spectrometry (MS), and provides a validated framework for its application in drug development and metabolic flux analysis (MFA).

Part 1: Theoretical Foundations & Mass Shift Calculation

To utilize L-Serine- $^{13}\text{C}_3$, ^{15}N effectively, one must understand the exact mass shift derived from nuclear physics, rather than nominal mass approximations. Nominal mass calculations (e.g., +4

Da) are insufficient for high-resolution instruments (Orbitrap, FT-ICR) where mass defect plays a role in identifying isobaric interferences.

1.1 Fundamental Constants (IUPAC)

The following atomic masses are used for the calculation:

- ^{12}C : 12.000000 Da (Standard)
- ^{13}C : 13.003355 Da
- ^{14}N : 14.003074 Da
- ^{15}N : 15.000109 Da
- ^1H : 1.007825 Da
- ^{16}O : 15.994915 Da

1.2 Molecular Weight Calculation

L-Serine (Light, Unlabeled)

- Formula: $\text{C}_3\text{H}_7\text{NO}_3$
- Monoisotopic Mass:

L-Serine (Heavy, U- $^{13}\text{C}_3$, ^{15}N)

- Formula: $^{13}\text{C}_3\text{H}_7^{15}\text{NO}_3$
- Mass Calculation:
 - ^{13}C Contribution:
 - ^{15}N Contribution:
 - H/O Contribution:
- Exact Mass:

1.3 The Mass Shift (

)

The precise mass shift utilized for setting inclusion lists or MRM transitions is:

“

Senior Scientist Note: The mass defect of +7.1 mDa is significant. In narrow-window extraction (e.g., 5 ppm), failing to account for this defect can lead to signal loss.

Part 2: Mass Spectrometry Dynamics

2.1 Chromatographic Behavior (The Isotope Effect)

Unlike Deuterium (^2H) labeled standards, which often exhibit a "chromatographic shift" (eluting slightly earlier than light analytes due to changes in lipophilicity), ^{13}C and ^{15}N labeled molecules generally display co-elution with their unlabeled counterparts.

- Benefit: This ensures that the heavy standard experiences the exact same ionization suppression/enhancement matrix effects as the analyte at the electrospray source.

2.2 Fragmentation Logic (MS/MS)

In Triple Quadrupole (QqQ) or PRM (Parallel Reaction Monitoring) experiments, selecting the correct product ion is crucial for specificity.

Fragmentation Pathway:

- Precursor Ion (): 106.05 (Light) vs 110.06 (Heavy).
- Primary Fragment (Loss of HCOOH): Loss of the carboxyl group (C1).
 - Light:

(Immonium Ion).

- Heavy: The carboxyl group contains one ^{13}C . The remaining fragment contains two ^{13}C atoms and one ^{15}N atom.
- Heavy Calculation:

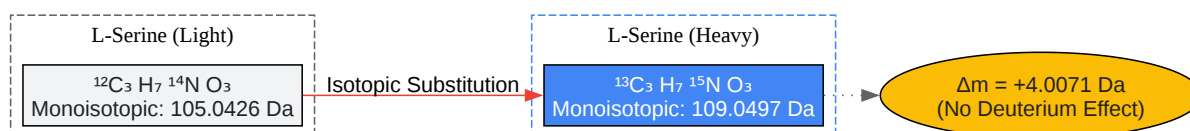
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Table 1: Key MRM Transitions

Analyte	Precursor ()	Product ()	Loss Identity
L-Serine (Light)	106.1	60.1	Formic Acid (HCOOH)
L-Serine (Heavy)	110.1	63.1	Formic Acid (H^{13}COOH)

Part 3: Visualization of Isotopic Logic

The following diagram illustrates the structural substitution and the resulting mass shift logic used in experimental design.



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Figure 1: Isotopic substitution logic demonstrating the transition from Light to Heavy L-Serine and the calculated mass shift.

Part 4: Applications in Metabolic Flux Analysis (MFA)

L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ is particularly powerful for tracing the Serine-Glycine-One Carbon (SGOC) pathway. This pathway is frequently upregulated in oncology (the Warburg Effect).

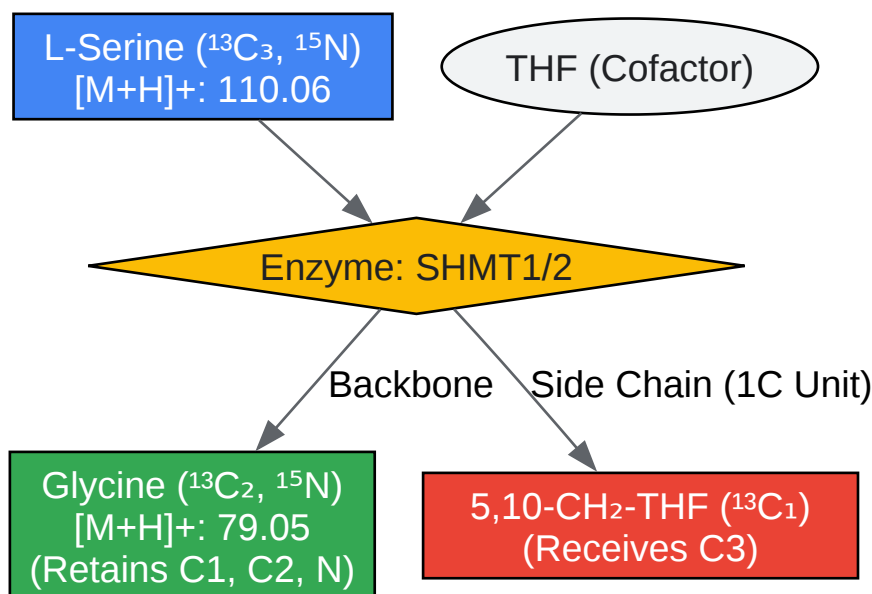
4.1 The Carbon Fate

When L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ is metabolized:

- Serine Hydroxymethyltransferase (SHMT): Converts Serine to Glycine.
- Carbon Split:
 - C1 & C2 (Alpha & Carboxyl): Retained in Glycine.
 - C3 (Beta): Transferred to Tetrahydrofolate (THF) to form 5,10-Methylene-THF.

4.2 Mass Isotopomer Distribution (MID)

- Resulting Glycine: Will be $^{13}\text{C}_2, ^{15}\text{N}$ (Mass shift +3 Da).
- Resulting Folate Cycle: The ^{13}C from the side chain enters the folate pool (Mass shift +1 Da per unit).



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Figure 2: Metabolic fate of the heavy isotope labels during the SHMT-mediated conversion of Serine to Glycine.

Part 5: Validated Experimental Protocol

This protocol outlines the preparation and analysis of L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ as an internal standard for absolute quantification in plasma.

5.1 Reagents & Preparation

- Stock Solution: Dissolve 10 mg L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ in 10 mL of 0.1M HCl (1 mg/mL). Store at -80°C .
- Working Solution: Dilute Stock 1:100 in 80% Acetonitrile (ACN) to create the Precipitation Reagent (10 $\mu\text{g/mL}$).

5.2 Sample Preparation (Protein Precipitation)

- Aliquot 50 μL of plasma into a 1.5 mL tube.
- Add 200 μL of the Working Solution (containing the IS).
 - Why: Simultaneous protein precipitation and internal standard spiking minimizes volumetric errors.
- Vortex for 30 seconds; Centrifuge at $14,000 \times g$ for 10 mins at 4°C .
- Transfer supernatant to an autosampler vial.

5.3 LC-MS/MS Conditions

- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is required. Serine is too polar for standard C18 retention.
 - Recommended: Waters BEH Amide or equivalent (2.1 x 100 mm, 1.7 μm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.

- Gradient: 90% B to 60% B over 5 minutes.
- Flow Rate: 0.4 mL/min.

5.4 Data Quality Check

- Interference Check: Inject a "Blank" (unlabeled standard only). Monitor the 110.1 → 63.1 channel. Signal should be <0.1% of the IS response (verifies isotopic purity).
- Carrier Effect: If using low-input samples (e.g., single cells), the heavy standard can act as a "carrier" to prevent adsorption of the light analyte to vial walls.

References

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